

Bis(4-bromophenyl) ether safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(4-bromophenyl) ether*

Cat. No.: *B165872*

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An In-depth Technical Guide to the Safety of **Bis(4-bromophenyl) ether**

This guide provides comprehensive safety data for **Bis(4-bromophenyl) ether**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the substance's properties and associated hazards.

Chemical Identification

Proper identification is the first step in chemical safety. **Bis(4-bromophenyl) ether** is known by several names and is assigned unique identifiers for regulatory and tracking purposes.

Identifier	Value	Citation
Chemical Name	Bis(4-bromophenyl) ether	[1] [2] [3] [4] [5] [6] [7]
Synonyms	4,4'-Dibromodiphenyl Ether, 4-Bromophenyl ether, p,p'-Dibromodiphenyl ether	[2] [4] [8]
CAS Number	2050-47-7	[1] [3] [4] [5]
EC Number	218-090-7	[3]
Molecular Formula	C ₁₂ H ₈ Br ₂ O or (BrC ₆ H ₄) ₂ O	[1] [3] [4] [9]
Molecular Weight	328.00 g/mol	[3] [4] [9]
InChI Key	YAWIAFUBXXPJMQUHFFFAOYSA-N	[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling, storage, and use in experimental settings.

Property	Value	Citation
Physical State	Solid. Appears as a white to off-white powder, flakes, or crystals.	[3] [4] [9]
Melting Point	58 - 63 °C	[3] [4] [7] [9]
Boiling Point	338 - 340 °C (at atmospheric pressure) 205 °C (at 10 mmHg)	[3] [4] [7]
Flash Point	Not applicable.	[3]
Water Solubility	Insoluble or slightly soluble in water.	[10]

Hazard Identification and GHS Classification

While specific GHS classification for **Bis(4-bromophenyl) ether** is not consistently available, data from closely related compounds such as 4-Bromophenyl phenyl ether suggests potential hazards. Researchers should handle this compound with the assumption that it may present similar risks.

Potential Hazards:

- Skin and Eye Irritation: Contact may cause irritation to the skin and eyes.[[11](#)]
- Inhalation: Inhalation of dust may be harmful and cause respiratory system irritation.[[12](#)]
- Ingestion: May be harmful if swallowed.[[11](#)]
- Environmental Hazards: A related compound, 4-Bromophenyl phenyl ether, is classified as very toxic to aquatic life with long-lasting effects.

Experimental Protocols and Safety Measures

First Aid Measures

Detailed protocols for immediate response to exposure are critical to minimizing harm.

Exposure Route	First Aid Protocol	Citation
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention.	[11] [13] [14]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.	[11] [13] [15]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, oxygen can be administered. Seek medical attention if respiratory problems do not improve.	[11] [13] [15]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, give two glasses of water to drink. Seek immediate medical attention.	[14] [15]

Fire-Fighting Measures

In the event of a fire, the following measures should be taken.

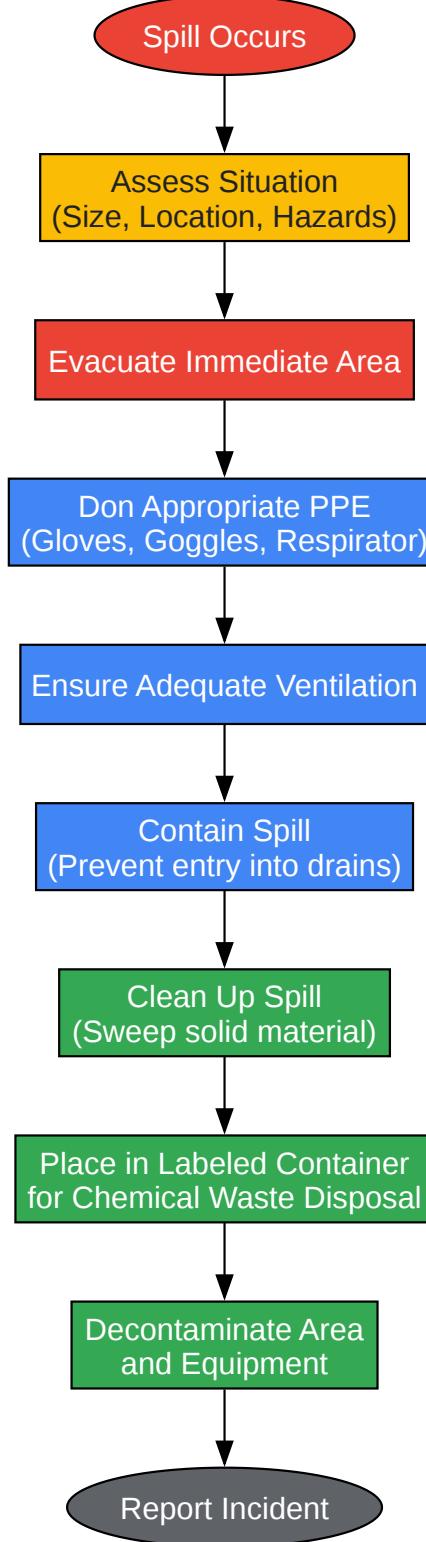
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[11\]](#)

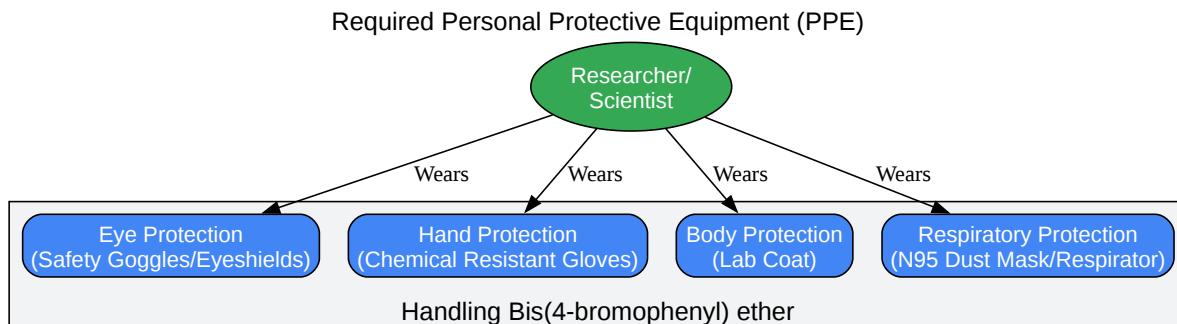
- **Unsuitable Extinguishing Media:** Do not use a solid water jet, as it may scatter and spread the fire.
- **Hazardous Combustion Products:** Thermal decomposition can produce irritating and toxic gases and vapors, including carbon oxides and halogenated compounds.[\[1\]](#)
- **Protective Equipment:** Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[\[11\]](#)[\[15\]](#)

Accidental Release Measures

A systematic approach is necessary to safely manage spills. The logical workflow for handling a chemical spill is outlined in the diagram below.

Workflow for Handling Bis(4-bromophenyl) ether Spill





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- To cite this document: BenchChem. [Bis(4-bromophenyl) ether safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165872#bis-4-bromophenyl-ether-safety-data-sheet-msds-information>]

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